

Best practices for long-term storage of AG 370

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Compound of Interest

Compound Name: AG 370

Cat. No.: B1632401

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Technical Support Center: AG 370

This technical support center provides essential information for researchers, scientists, and drug development professionals on the best practices for the long-term storage of **AG 370**, a tyrphostin and selective inhibitor of the Platelet-Derived Growth Factor (PDGF) receptor kinase. [1] Proper storage is critical to ensure the compound's stability, potency, and the reproducibility of experimental results.

Frequently Asked Questions (FAQs)

Q1: How should I store solid **AG 370** upon receipt?

A1: Upon receipt, solid **AG 370**, which is typically in a lyophilized powder form, should be stored in a tightly sealed container at -20°C or -80°C, protected from light and moisture.[2][3] While short-term shipping may occur at room temperature, long-term storage at low temperatures is crucial for maintaining its chemical integrity.[2]

Q2: What is the recommended solvent for creating **AG 370** stock solutions?

A2: The recommended solvent for preparing concentrated stock solutions of **AG 370** is high-purity, anhydrous Dimethyl sulfoxide (DMSO).[2][3] Using anhydrous DMSO is important to minimize compound degradation.[2][3]

Q3: How should I store **AG 370** stock solutions for long-term use?

A3: **AG 370** stock solutions prepared in DMSO should be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles.^{[2][3][4]} These aliquots should be stored at -20°C for short- to medium-term storage (months) or at -80°C for long-term storage (up to a year or more).^{[2][4]}

Q4: Can I store **AG 370** in aqueous buffers?

A4: It is not recommended to store **AG 370** in aqueous buffers for extended periods, as this can lead to degradation.^[2] Working solutions in aqueous buffers should be prepared fresh from a frozen DMSO stock solution before each experiment.^[2]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Loss of compound activity or inconsistent experimental results.	Compound degradation due to improper storage.	Ensure the solid compound is stored at -20°C or -80°C and protected from light and moisture. For stock solutions, confirm they are aliquoted and stored at -80°C to prevent freeze-thaw cycles. Use freshly prepared working solutions for each experiment. [2] [3]
Precipitation observed in the stock solution upon thawing.	The compound may have come out of solution during freezing or due to repeated freeze-thaw cycles.	Before use, gently warm the vial and vortex to ensure the compound is fully dissolved. Visually inspect the solution for any particulates before making dilutions. To prevent this, ensure stock solutions are aliquoted into single-use volumes. [2]
Difficulty dissolving the solid compound in DMSO.	The compound may have absorbed moisture.	Ensure the vial was tightly sealed during storage. If moisture absorption is suspected, the powder can be dried in a desiccator before attempting to dissolve it.

Data Presentation: Storage Recommendations Summary

Form	Solvent	Storage Temperature	Storage Duration	Key Recommendations
Solid (Lyophilized Powder)	N/A	-20°C or -80°C	Long-term (Years)	Store in a tightly sealed, light-protected container. A desiccator can be used to prevent moisture absorption. [2] [3]
Stock Solution	Anhydrous DMSO	-20°C	Short to Medium-term (Months)	Aliquot into single-use vials to avoid freeze-thaw cycles. [2] [4]
Stock Solution	Anhydrous DMSO	-80°C	Long-term (Up to a year or more)	Aliquot into single-use vials to avoid freeze-thaw cycles. [2] [3] [4]
Working Solution	Aqueous Buffer	Room Temperature or 4°C	Short-term (Hours)	Prepare fresh before each experiment from a frozen stock solution. Do not store for extended periods. [2]

Experimental Protocols

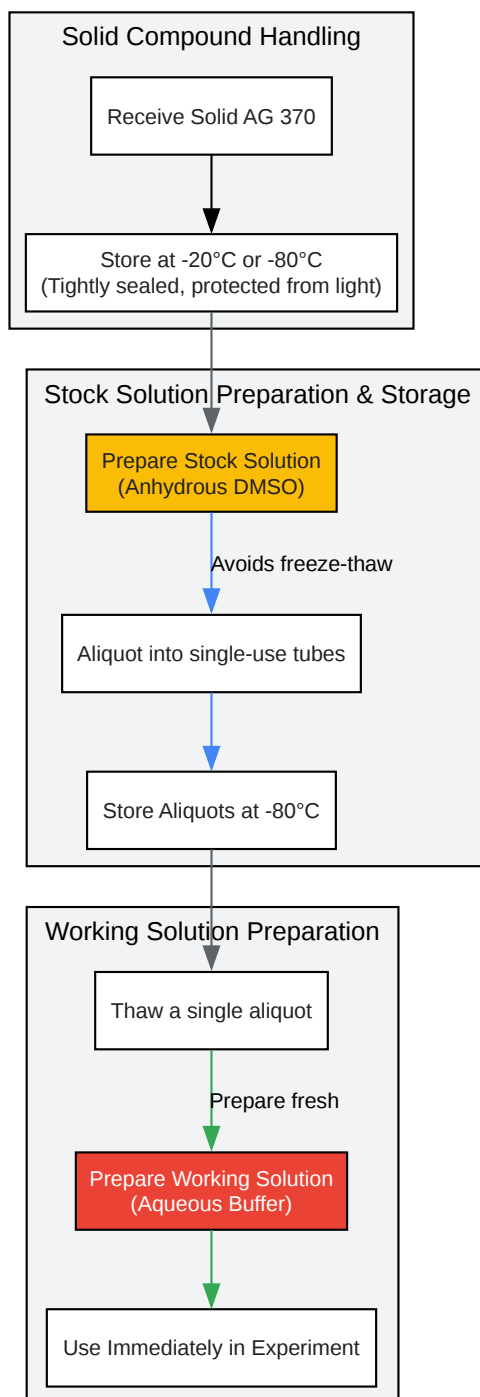
Protocol for Preparation of **AG 370** Stock Solution

- Materials:

- **AG 370** solid powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile, light-protected microcentrifuge tubes (e.g., amber tubes)
- Procedure:
 1. Equilibrate the vial of solid **AG 370** to room temperature before opening to prevent condensation.
 2. Weigh the desired amount of **AG 370** powder in a sterile tube.
 3. Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
 4. Vortex or sonicate the solution until the **AG 370** is completely dissolved.
 5. Aliquot the stock solution into single-use, light-protected tubes.
 6. Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 7. Store the aliquots at -80°C for long-term storage.

Mandatory Visualization

AG 370 Long-Term Storage Workflow

[Click to download full resolution via product page](#)Caption: Workflow for the long-term storage and handling of **AG 370**.

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